

Application Note: Comprehensive Characterization of Cis-3,5-dimethylmorpholine Hydrochloride

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Compound of Interest

Compound Name:	<i>Cis-3,5-dimethylmorpholine hydrochloride</i>
CAS No.:	154596-17-5
Cat. No.:	B1321107

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Introduction

Cis-3,5-dimethylmorpholine hydrochloride is a substituted morpholine derivative of interest in pharmaceutical and chemical research. As with any chemical entity intended for use in a regulated environment, comprehensive characterization is a critical step to ensure its identity, purity, and quality. This application note provides a detailed guide to the analytical methods for the structural elucidation and purity assessment of **cis-3,5-dimethylmorpholine hydrochloride**. The protocols described herein are based on established principles of analytical chemistry and are designed to be robust and reliable.

The molecular structure of **cis-3,5-dimethylmorpholine hydrochloride** is presented in Figure 1. The presence of a chiral center and a hydrochloride salt form necessitates a multi-faceted analytical approach.

Figure 1: Chemical Structure of **Cis-3,5-dimethylmorpholine Hydrochloride** (A 2D chemical structure image of **cis-3,5-dimethylmorpholine hydrochloride** would be placed here in a full

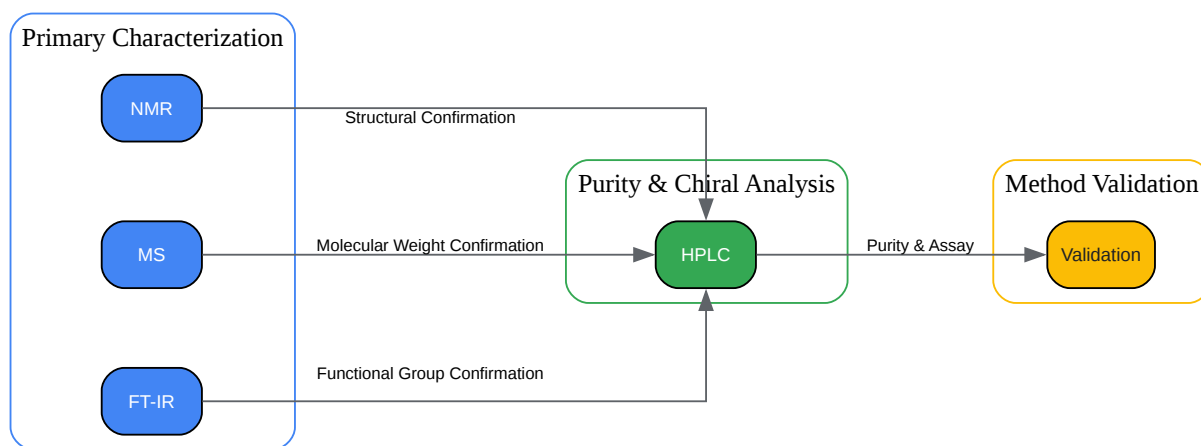
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Physicochemical Properties:

Property	Value	Source
Molecular Formula	C6H14ClNO	[1]
Molecular Weight	151.63 g/mol	[1]
CAS Number	154596-17-5	[2]

Analytical Workflow

A comprehensive characterization of **cis-3,5-dimethylmorpholine hydrochloride** involves a series of orthogonal analytical techniques to confirm its structure and assess its purity. The following diagram illustrates a recommended analytical workflow.



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Caption: Recommended analytical workflow for the characterization of **cis-3,5-dimethylmorpholine hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are essential for the characterization of **cis-3,5-dimethylmorpholine hydrochloride**.

^1H NMR Spectroscopy

Principle: ^1H NMR provides information about the number of different types of protons, their chemical environment, and their connectivity. The cis-conformation of the methyl groups will influence the coupling constants and chemical shifts of the morpholine ring protons. The protonation of the nitrogen atom will cause a downfield shift of the adjacent protons.^[3]

Protocol:

- Sample Preparation: Dissolve 5-10 mg of **cis-3,5-dimethylmorpholine hydrochloride** in 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , D_2O , or MeOD). DMSO- d_6 is often preferred for hydrochloride salts as it allows for the observation of the N-H proton.
- Instrument: A 400 MHz or higher field NMR spectrometer.
- Parameters:
 - Pulse Program: Standard 1D proton.
 - Number of Scans: 16-64 (depending on sample concentration).
 - Relaxation Delay: 1-2 seconds.
 - Spectral Width: 0-12 ppm.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the residual solvent peak.

Expected ^1H NMR Spectral Data (Predicted):

Protons	Multiplicity	Approximate Chemical Shift (ppm)	Integration
NH ₂ ⁺	Broad singlet	8.0 - 9.5 (in DMSO-d ₆)	2H
CH-CH ₃	Multiplet	3.0 - 3.5	2H
O-CH ₂	Multiplet	3.6 - 4.0	4H
CH ₃	Doublet	1.1 - 1.3	6H

Note: Chemical shifts are predictions and may vary based on the solvent and experimental conditions. The methylene protons of the morpholine ring may exhibit complex splitting patterns due to the chair conformation and cis/trans relationships.[\[4\]](#)[\[5\]](#)

¹³C NMR Spectroscopy

Principle: ¹³C NMR provides information about the number of different types of carbon atoms in the molecule.

Protocol:

- Sample Preparation: Use the same sample prepared for ¹H NMR.
- Instrument: A 400 MHz or higher field NMR spectrometer (operating at ~100 MHz for ¹³C).
- Parameters:
 - Pulse Program: Standard 1D carbon with proton decoupling.
 - Number of Scans: 1024 or more.
 - Relaxation Delay: 2-5 seconds.
 - Spectral Width: 0-100 ppm.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the solvent peak.

Expected ^{13}C NMR Spectral Data (Predicted):

Carbon	Approximate Chemical Shift (ppm)
CH-CH ₃	50 - 55
O-CH ₂	65 - 70
CH ₃	15 - 20

Note: The cis-stereochemistry should result in a single set of signals for the two methyl groups and the corresponding methine and methylene carbons.

Mass Spectrometry (MS)

Principle: Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which aids in structural confirmation. For the hydrochloride salt, electrospray ionization (ESI) is a suitable soft ionization technique.

Protocol:

- Sample Preparation: Prepare a dilute solution of the sample (1-10 $\mu\text{g/mL}$) in a suitable solvent such as methanol or acetonitrile/water.
- Instrument: A mass spectrometer equipped with an ESI source (e.g., a single quadrupole, triple quadrupole, or time-of-flight analyzer).
- Parameters (Positive Ion Mode):
 - Ionization Mode: ESI+.
 - Capillary Voltage: 3-4 kV.
 - Cone Voltage: 20-40 V (can be optimized).
 - Source Temperature: 100-150 $^{\circ}\text{C}$.
 - Desolvation Temperature: 250-400 $^{\circ}\text{C}$.

- **Data Analysis:** Look for the molecular ion peak corresponding to the free base ($[M+H]^+$). The presence of the hydrochloride salt may lead to the observation of adduct ions.

Expected Mass Spectral Data:

Ion	m/z
$[M+H]^+$ (protonated free base)	116.1
$[M+Na]^+$ (sodium adduct of free base)	138.1

Note: The observation of the protonated free base at m/z 116.1 is the primary indicator of the correct molecular weight. Fragmentation patterns can be studied using tandem MS (MS/MS) to further confirm the structure.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is a powerful technique for assessing the purity of a compound and for separating stereoisomers. For a small, polar, and basic molecule like **cis-3,5-dimethylmorpholine hydrochloride**, a reversed-phase or a HILIC (Hydrophilic Interaction Liquid Chromatography) method is suitable. Due to the lack of a strong chromophore, a universal detector like a Charged Aerosol Detector (CAD) or an Evaporative Light Scattering Detector (ELSD) is recommended. Alternatively, derivatization can be employed for UV detection.^{[2][6][7]}

Purity Determination (Reversed-Phase HPLC)

Protocol:

- **Sample Preparation:** Dissolve the sample in the mobile phase or a compatible solvent to a concentration of approximately 1 mg/mL.
- **Instrumentation:**
 - HPLC system with a pump, autosampler, column oven, and a suitable detector (CAD, ELSD, or MS).
 - Column: A C18 column (e.g., 4.6 x 150 mm, 3.5 μ m) is a good starting point.

- Chromatographic Conditions (Starting Method):
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: Acetonitrile.
 - Gradient: 5% B to 95% B over 15 minutes.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 5-10 µL.
- Data Analysis: Integrate the peak areas to determine the purity of the compound. The method should be validated according to USP <621> and ICH Q2(R1) guidelines.[\[1\]](#)[\[8\]](#)

Chiral Purity Determination

Principle: To confirm the cis-stereochemistry and assess enantiomeric purity, a chiral HPLC method is required. Polysaccharide-based chiral stationary phases are often effective for the separation of enantiomers of cyclic amines.

Protocol:

- Sample Preparation: Same as for purity determination.
- Instrumentation:
 - HPLC system with a UV detector (if a derivatizing agent is used) or a polarimeter.
 - Column: A polysaccharide-based chiral column (e.g., Chiralpak series).
- Chromatographic Conditions (Exemplary):
 - Mobile Phase: A mixture of hexane/isopropanol or hexane/ethanol with a small amount of an amine modifier (e.g., diethylamine) to improve peak shape. The exact ratio needs to be optimized.

- Flow Rate: 0.5-1.0 mL/min.
- Column Temperature: 25 °C.
- Data Analysis: The cis-isomer should elute as a single peak. The presence of the trans-isomer would appear as a separate peak. Enantiomeric separation of the cis-isomer would result in two peaks if the sample is a racemic mixture of the cis-enantiomers.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle: FT-IR spectroscopy is used to identify the functional groups present in a molecule. For **cis-3,5-dimethylmorpholine hydrochloride**, the key features will be the N-H stretches of the secondary ammonium salt and the C-O and C-N stretches of the morpholine ring. The spectrum of the hydrochloride salt will differ significantly from that of the free base, particularly in the N-H stretching region.^{[9][10]}

Protocol:

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Alternatively, acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.
- Instrument: A FT-IR spectrometer.
- Parameters:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
- Data Analysis: Identify the characteristic absorption bands.

Expected FT-IR Absorption Bands:

Functional Group	Wavenumber (cm ⁻¹)	Description
N-H ⁺ Stretch (Ammonium)	2700-2250 (broad)	Characteristic of secondary amine salts. [9]
C-H Stretch (Aliphatic)	2950-2850	Methyl and methylene groups.
N-H ⁺ Bend (Ammonium)	1600-1500	Bending vibration of the N-H bond.
C-O Stretch (Ether)	1150-1085	Stretching vibration of the ether linkage in the morpholine ring.
C-N Stretch (Amine)	1250-1020	Stretching vibration of the C-N bond.

Method Validation

All analytical methods used for the characterization and release of pharmaceutical ingredients must be validated to ensure they are suitable for their intended purpose. The validation should be performed according to the guidelines provided by the International Council for Harmonisation (ICH) Q2(R1) and the United States Pharmacopeia (USP) <1225>.[\[8\]](#)[\[11\]](#)

The following validation parameters should be considered:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.
- **Range:** The interval between the upper and lower concentrations of the analyte in the sample for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.
- **Accuracy:** The closeness of the test results obtained by the method to the true value.

- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability, intermediate precision, and reproducibility.
- Detection Limit (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Quantitation Limit (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Conclusion

The comprehensive characterization of **cis-3,5-dimethylmorpholine hydrochloride** requires the application of a suite of orthogonal analytical techniques. NMR spectroscopy is indispensable for structural elucidation, while mass spectrometry confirms the molecular weight. FT-IR spectroscopy provides valuable information about the functional groups and confirms the salt form. HPLC is crucial for the determination of purity and for the analysis of stereoisomers. The protocols outlined in this application note provide a robust framework for the thorough characterization of this compound, ensuring its quality and suitability for its intended use. All methods should be appropriately validated to meet regulatory requirements.

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